

Application Notes and Protocols for BC1618 In Vitro Studies

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Compound of Interest

Compound Name: BC1618

Cat. No.: B15621590

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Introduction

BC1618 is a potent, orally active small molecule inhibitor of the F-box protein Fbxo48.^{[1][2][3]} By inhibiting Fbxo48, **BC1618** prevents the polyubiquitylation and subsequent proteasomal degradation of phosphorylated AMP-activated protein kinase α (pAmpk α).^{[2][3]} This leads to an increase in the cellular levels and activity of pAmpk α , a central regulator of metabolism.^{[2][3]} Consequently, **BC1618** stimulates Ampk-dependent signaling, promoting mitochondrial fission, inducing autophagy, and improving hepatic insulin sensitivity.^{[1][3][4]} These characteristics make **BC1618** a promising therapeutic candidate for metabolic diseases such as type 2 diabetes.^{[3][5]}

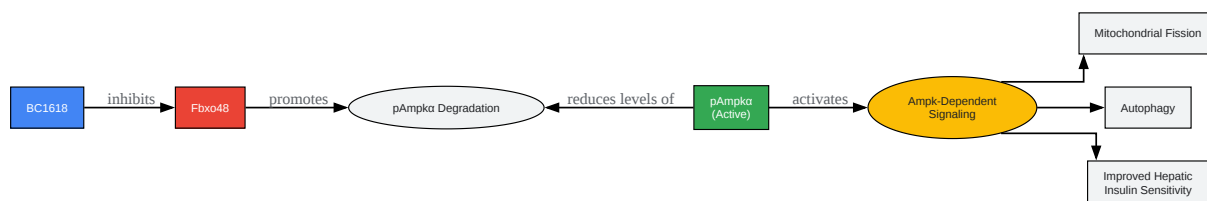
These application notes provide detailed protocols for key in vitro experiments to study the mechanism and efficacy of **BC1618**.

Data Presentation

Table 1: In Vitro Efficacy of BC1618 in Various Cell Lines

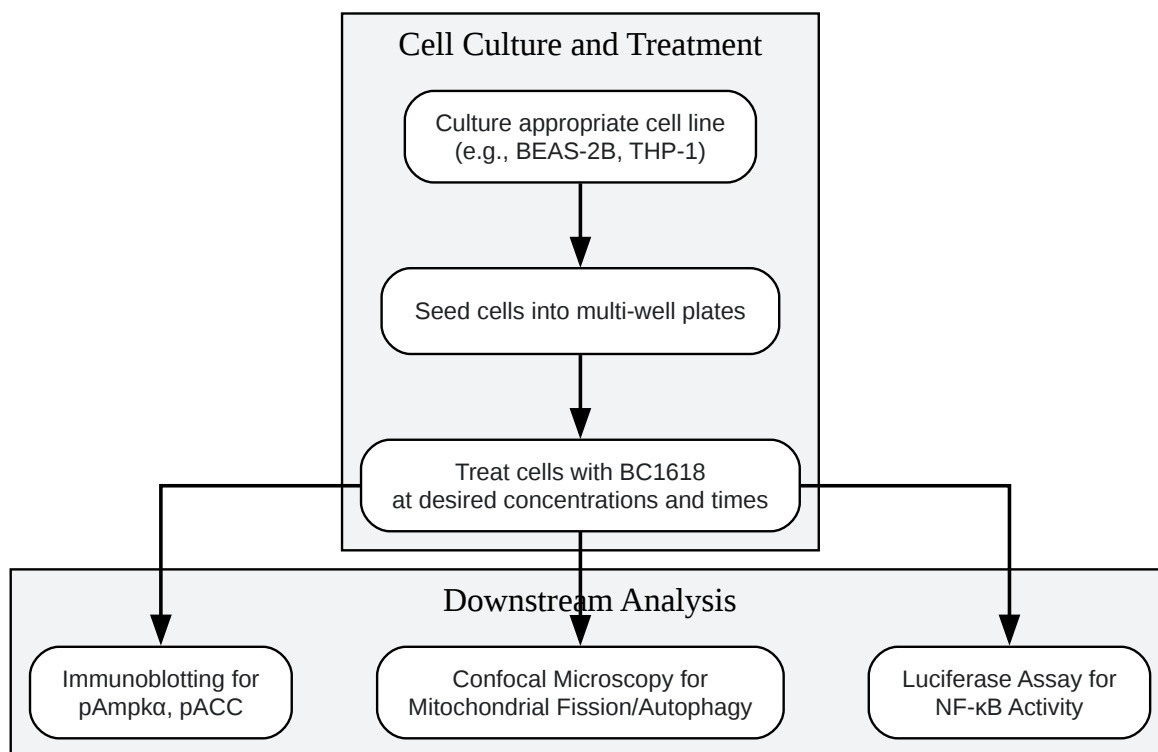
Cell Line	Assay	Target Protein/Process	BC1618 Concentration	Incubation Time	Observed Effect
BEAS-2B	Immunoblotting	pAmpk α , pACC	0.1 - 2 μ M	16 h	Dose-dependent increase in protein levels. [4]
BEAS-2B	Immunoblotting	pAmpk α	Indicated concentrations	6 h	Increased pAmpk α levels. [3]
BEAS-2B	Confocal Microscopy	Mitochondrial Fission	10 μ M	5 h	Increased mitochondrial fission. [3]
HepaRG	Immunoblotting	pAmpk α , pACC	0.1 - 2 μ M	16 h	Dose- and time-dependent increases in protein levels. [4]
THP-1 (NF- κ B Reporter)	Luciferase Assay	NF- κ B Activity	0.0032 - 10 μ M	6 h or 24 h	Dose-dependent inhibition of LPS-induced NF- κ B activity. [3]
HEK293 (LC3-GFP)	Confocal Microscopy	Autophagy	Not specified	Not specified	Increased LC3 puncta formation. [3]

Signaling Pathway and Experimental Workflow Diagrams



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Caption: **BC1618** inhibits Fbxo48, leading to increased pAmpk α and downstream effects.



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Caption: General experimental workflow for in vitro studies of **BC1618**.

Experimental Protocols

Immunoblotting for pAmpk α and pACC Levels

This protocol is designed to assess the effect of **BC1618** on the phosphorylation of Ampk α at Threonine 172 and its downstream target, Acetyl-CoA Carboxylase (ACC).

Cell Lines: BEAS-2B (human bronchial epithelial cells) or HepaRG (human hepatic cells).

Materials:

- **BC1618** (stock solution in DMSO)
- Complete cell culture medium (e.g., DMEM for BEAS-2B)
- Phosphate-Buffered Saline (PBS)
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF membranes
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies: Rabbit anti-pAmpk α (Thr172), Rabbit anti-Ampk α , Rabbit anti-pACC (Ser79), Rabbit anti-ACC, Mouse anti- β -actin
- HRP-conjugated secondary antibodies (anti-rabbit, anti-mouse)
- Enhanced Chemiluminescence (ECL) detection reagents

Procedure:

- Cell Seeding and Treatment:

- Seed BEAS-2B or HepaRG cells in 6-well plates and grow to 70-80% confluency.
- Treat cells with varying concentrations of **BC1618** (e.g., 0.1, 0.5, 1, 2 μ M) or vehicle (DMSO) in complete medium for 6 to 16 hours.[3][4] For experiments investigating the effect of glucose, cells can be incubated in glucose-free DMEM.[3]
- Cell Lysis:
 - Wash cells twice with ice-cold PBS.
 - Add 100-150 μ L of ice-cold RIPA buffer to each well, scrape the cells, and transfer the lysate to a microcentrifuge tube.
 - Incubate on ice for 30 minutes, vortexing occasionally.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C.
 - Collect the supernatant containing the protein extract.
- Protein Quantification:
 - Determine the protein concentration of each lysate using the BCA Protein Assay Kit according to the manufacturer's instructions.
- Sample Preparation and SDS-PAGE:
 - Normalize protein concentrations for all samples.
 - Mix 20-30 μ g of protein with Laemmli sample buffer and boil at 95-100°C for 5 minutes.
 - Load samples onto an SDS-PAGE gel and run until adequate separation is achieved.
- Protein Transfer:
 - Transfer the separated proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.

- Incubate the membrane with primary antibodies (diluted in blocking buffer as per manufacturer's recommendation) overnight at 4°C with gentle agitation.
- Wash the membrane three times for 10 minutes each with TBST.
- Incubate the membrane with the appropriate HRP-conjugated secondary antibody (diluted in blocking buffer) for 1 hour at room temperature.
- Wash the membrane three times for 10 minutes each with TBST.
- Detection:
 - Incubate the membrane with ECL detection reagents according to the manufacturer's protocol.
 - Visualize the protein bands using a chemiluminescence imaging system.
 - Quantify band intensities and normalize to a loading control like β -actin.

Confocal Microscopy for Mitochondrial Fission

This protocol allows for the visualization and assessment of changes in mitochondrial morphology, specifically fission, induced by **BC1618**.

Cell Line: BEAS-2B cells.

Materials:

- **BC1618** (stock solution in DMSO)
- Complete cell culture medium (DMEM)
- MitoTracker™ Green FM (or other suitable MitoTracker dye)
- Formaldehyde or Paraformaldehyde (for fixation)
- Mounting medium with DAPI

Procedure:

- Cell Seeding:
 - Seed BEAS-2B cells on glass-bottom dishes or coverslips suitable for confocal microscopy.
- Cell Treatment:
 - Treat cells with 10 μ M **BC1618** or vehicle (DMSO) in DMEM for 5 hours.[\[3\]](#) Experiments can be performed in the presence or absence of glucose.[\[3\]](#)
- Mitochondrial Staining:
 - Add MitoTracker™ Green FM to the culture medium at a final concentration of 100 nM and incubate for 25 minutes at 37°C.[\[3\]](#)
- Fixation (Optional but recommended for endpoint assays):
 - Wash the cells once with pre-warmed PBS.
 - Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
 - Wash the cells three times with PBS.
- Imaging:
 - Mount the coverslips onto glass slides using mounting medium with DAPI (to visualize nuclei).
 - Image the cells using a confocal microscope with appropriate laser lines and filters for the chosen MitoTracker dye and DAPI.
 - Acquire Z-stack images to capture the entire mitochondrial network.
- Analysis:
 - Visually inspect the mitochondrial morphology. Increased fission is characterized by a shift from elongated, interconnected networks to smaller, fragmented mitochondria.

- Quantitative analysis can be performed using image analysis software (e.g., ImageJ/Fiji) to measure mitochondrial length, circularity, and number.

NF-κB Luciferase Reporter Assay

This assay quantifies the inhibitory effect of **BC1618** on the NF-κB signaling pathway, typically induced by lipopolysaccharide (LPS).

Cell Line: THP-1 cells stably expressing an NF-κB-inducible luciferase reporter.

Materials:

- **BC1618** (stock solution in DMSO)
- THP-1 NF-κB reporter cells
- Complete RPMI-1640 medium
- Lipopolysaccharide (LPS)
- 96-well white, clear-bottom assay plates
- Luciferase assay reagent (e.g., ONE-Step™ Luciferase Assay System)

Procedure:

- Cell Seeding:
 - Seed THP-1 NF-κB reporter cells into a 96-well plate at a density of approximately 25,000 - 50,000 cells per well.[1][6]
- Compound Treatment:
 - Treat the cells with a serial dilution of **BC1618** (e.g., 0.0032 μM to 10 μM) for a specified pre-incubation period (e.g., 1-2 hours).[3] Include a vehicle control (DMSO).
- Stimulation:

- Induce NF-κB activation by adding LPS to a final concentration of 100 ng/mL.^{[1][3]} Include an unstimulated control group.
- Incubation:
 - Incubate the plate for 6 to 24 hours at 37°C in a 5% CO2 incubator.^[3]
- Luciferase Assay:
 - Allow the plate to equilibrate to room temperature.
 - Add the luciferase assay reagent to each well according to the manufacturer's protocol.
 - Measure the luminescence using a plate reader.
- Data Analysis:
 - Subtract the background luminescence (from wells with no cells).
 - Normalize the data by setting the LPS-only treated wells as 100% activity and the unstimulated wells as 0% activity.
 - Plot the percentage of inhibition against the **BC1618** concentration to determine the IC50 value.

Autophagy Flux Assay (LC3 Puncta Formation)

This protocol is used to assess the induction of autophagy by **BC1618** by monitoring the formation of LC3-positive puncta, which represent autophagosomes.

Cell Line: HEK293 cells stably expressing GFP-LC3.

Materials:

- **BC1618** (stock solution in DMSO)
- Complete cell culture medium
- Bafilomycin A1 (optional, to assess autophagic flux)

- Formaldehyde or Paraformaldehyde
- Mounting medium with DAPI

Procedure:

- Cell Seeding:
 - Seed HEK293-GFP-LC3 cells on glass-bottom dishes or coverslips.
- Cell Treatment:
 - Treat cells with **BC1618** at the desired concentration.
 - For autophagic flux assessment, a parallel set of wells can be co-treated with Bafilomycin A1 (e.g., 50 nM) for the last 2-4 hours of the **BC1618** treatment.[3] Bafilomycin A1 inhibits the fusion of autophagosomes with lysosomes, leading to an accumulation of autophagosomes if autophagy is induced.
- Fixation:
 - Wash cells with PBS and fix with 4% paraformaldehyde for 15 minutes.
 - Wash three times with PBS.
- Imaging:
 - Mount the coverslips and image using a confocal or fluorescence microscope.
- Analysis:
 - Quantify the number of GFP-LC3 puncta per cell. An increase in the number of puncta indicates an increase in autophagosome formation.
 - A further increase in puncta in the presence of Bafilomycin A1 compared to **BC1618** alone indicates a functional autophagic flux.
 - Image analysis software can be used for automated puncta counting.

pAmpk α Protein Stability Assay (Cycloheximide Chase)

This assay determines if **BC1618** enhances the stability of pAmpk α by inhibiting its degradation.

Cell Line: BEAS-2B cells.

Materials:

- **BC1618** (stock solution in DMSO)
- Cycloheximide (CHX) (stock solution in DMSO)
- Complete cell culture medium
- Reagents for immunoblotting as described in Protocol 1.

Procedure:

- Cell Seeding and Pre-treatment:
 - Seed BEAS-2B cells in 6-well plates.
 - Pre-treat cells with **BC1618** or vehicle (DMSO) for a defined period (e.g., 1 hour) to allow target engagement.
- Inhibition of Protein Synthesis:
 - Add cycloheximide (e.g., 40 μ g/mL) to the culture medium to block new protein synthesis. [\[3\]](#)
- Time Course Collection:
 - Collect cell lysates at different time points after CHX addition (e.g., 0, 30, 60, 120 minutes). The "0" time point is collected immediately after adding CHX.
- Immunoblotting:

- Perform immunoblotting for pAmpk α and a loading control (e.g., β -actin) as described in Protocol 1.
- Data Analysis:
 - Quantify the band intensities for pAmpk α at each time point and normalize to the loading control.
 - Plot the relative pAmpk α levels against time for both **BC1618**-treated and vehicle-treated cells.
 - A slower rate of pAmpk α decline in the **BC1618**-treated cells compared to the vehicle control indicates increased protein stability.

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